

Spectrophotometric Determination of Hexose Concentrations: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Hexose*
CAS No.: 26655-34-5
Cat. No.: B7798058

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the spectrophotometric determination of **hexose** concentrations. It covers widely used chemical methods—the Phenol-Sulfuric Acid and Anthrone methods—as well as highly specific enzymatic assays involving Hexokinase and Glucose Oxidase. These methods are essential for various applications in research and drug development, from basic biochemical analysis to quality control of therapeutic glycoproteins.

Overview of Methods

The spectrophotometric quantification of **hexoses** relies on reactions that produce a colored product, the absorbance of which is proportional to the carbohydrate concentration. The choice of method depends on factors such as the required specificity, sensitivity, and the nature of the sample matrix.

- Phenol-Sulfuric Acid Method: A robust and versatile method for the determination of total carbohydrates. It is less sensitive to protein interference.[\[1\]](#)
- Anthrone Method: A classic and sensitive method for the quantification of total carbohydrates. It is known for producing a stable colorimetric response.
- Enzymatic Methods (Hexokinase and Glucose Oxidase): Highly specific assays for the determination of particular **hexoses**, most commonly D-glucose. These methods offer high sensitivity and are less prone to interference from other sugars.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the described methods to facilitate easy comparison.

Method	Principle	Linear Range (approx.)	Limit of Detection (approx.)	Specificity	Measurement Wavelength
Phenol-Sulfuric Acid	Dehydration of hexoses to hydroxymethylfurfural, which reacts with phenol in the presence of sulfuric acid to form a colored product.[1]	10 - 100 µg/mL[2]	~1 µg/mL	General for carbohydrates; reacts with hexoses, pentoses, and their derivatives.[1]	490 nm[2]
Anthrone	Dehydration of hexoses to hydroxymethylfurfural, which condenses with anthrone in concentrated sulfuric acid to form a blue-green complex.[3]	10 - 200 µg/mL	~2 ng/µL (2 µg/mL)[3]	General for carbohydrates; reacts with most hexoses and pentoses.	620 - 630 nm[3]
Hexokinase (HK) Assay	Phosphorylation of D-glucose to glucose-6-phosphate (G6P), which is then oxidized by G6P	Up to 400 mg/dL (4000 µg/mL)[4]	~2 mg/dL (20 µg/mL)[4]	High for D-glucose and other hexoses that can be phosphorylated by hexokinase.	340 nm

	dehydrogenase, reducing NADP ⁺ to NADPH. The increase in NADPH is measured.				
Glucose Oxidase (GOx) Assay	Oxidation of β -D-glucose to D-gluconolactone and hydrogen peroxide. The H ₂ O ₂ is used in a peroxidase-coupled reaction to oxidize a chromogen.	Varies with kit, typically in the mg/dL range.	Varies with kit.	Highly specific for β -D-glucose.	Varies with chromogen (e.g., 460 nm for o-dianisidine[5], 500-520 nm for others).

Experimental Protocols

Phenol-Sulfuric Acid Method

This method is a reliable and widely used colorimetric assay for the determination of total carbohydrates.[1]

Principle: In a hot acidic medium, carbohydrates are dehydrated to hydroxymethylfurfural. This compound then reacts with phenol to form a yellow-brown colored product with an absorption maximum at 490 nm.[1]

Materials and Reagents:

- Concentrated Sulfuric Acid (96-98%)
- Phenol solution (5% w/v in water)

- Standard Glucose Solution (e.g., 100 µg/mL)
- Spectrophotometer
- Glass test tubes
- Vortex mixer
- Water bath

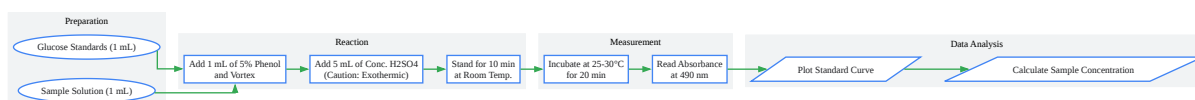
Protocol:

- Sample and Standard Preparation:
 - Pipette 1 mL of the sample solution into a clean, dry glass test tube.
 - Prepare a set of standards by pipetting 0, 0.2, 0.4, 0.6, 0.8, and 1.0 mL of the 100 µg/mL glucose standard solution into separate test tubes. Adjust the volume in each tube to 1 mL with deionized water. The "0 mL" tube will serve as the blank.
- Reaction:
 - To each tube, add 1 mL of 5% phenol solution and mix thoroughly using a vortex mixer.
 - Carefully add 5 mL of concentrated sulfuric acid directly to the surface of the liquid in each tube. The acid should be added rapidly to ensure proper mixing and heat generation. Caution: This step is highly exothermic and should be performed in a fume hood with appropriate personal protective equipment (PPE).
 - Allow the tubes to stand for 10 minutes at room temperature.
- Incubation and Measurement:
 - After 10 minutes, mix the contents of the tubes again.
 - Place the tubes in a water bath at 25-30°C for 20 minutes to allow for color development.

[6]

- Measure the absorbance of the standards and samples at 490 nm against the blank.[2]
- Calculation:
 - Plot a standard curve of absorbance versus glucose concentration.
 - Determine the concentration of **hexose** in the sample by interpolating its absorbance on the standard curve.

Experimental Workflow:



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Phenol-Sulfuric Acid Method Workflow

Anthrone Method

The Anthrone method is another widely used technique for the determination of total carbohydrates.

Principle: Carbohydrates are dehydrated by concentrated sulfuric acid to form furfural or hydroxymethylfurfural. These compounds then condense with anthrone to form a blue-green colored complex, with an absorption maximum around 620-630 nm.[3]

Materials and Reagents:

- Concentrated Sulfuric Acid (95%)
- Anthrone Reagent (0.2% w/v in concentrated sulfuric acid). Prepare fresh and keep on ice.

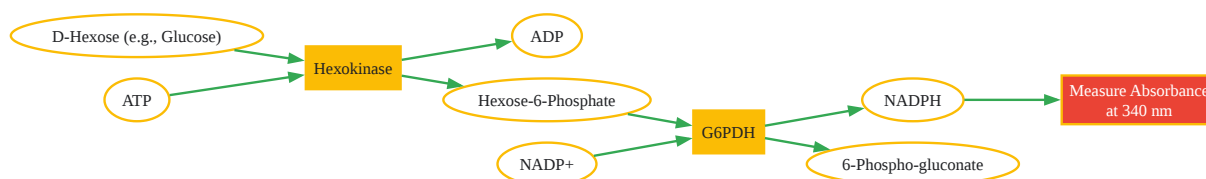
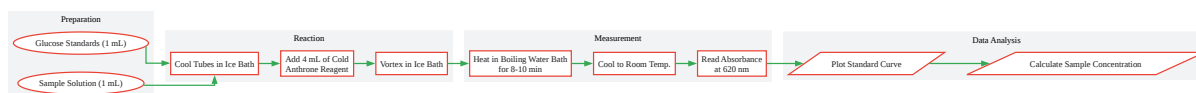
- Standard Glucose Solution (e.g., 100 µg/mL)
- Spectrophotometer
- Glass test tubes
- Vortex mixer
- Boiling water bath
- Ice bath

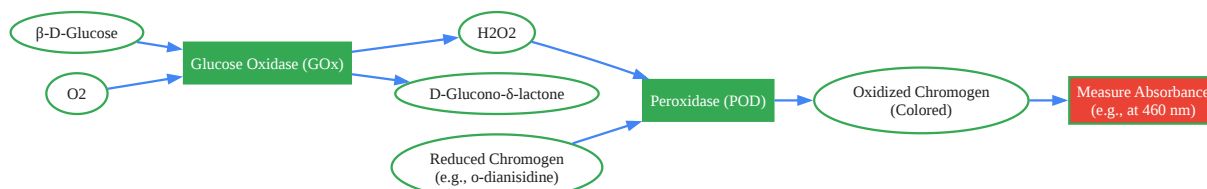
Protocol:

- Sample and Standard Preparation:
 - Pipette 1 mL of the sample solution into a clean, dry glass test tube.
 - Prepare a set of standards by pipetting 0, 0.2, 0.4, 0.6, 0.8, and 1.0 mL of the 100 µg/mL glucose standard solution into separate test tubes. Adjust the volume in each tube to 1 mL with deionized water. The "0 mL" tube will serve as the blank.
- Reaction:
 - Place all tubes in an ice bath to cool.
 - Carefully and slowly add 4 mL of the freshly prepared, cold anthrone reagent to each tube.
[3]
 - Mix the contents thoroughly by vortexing while keeping the tubes in the ice bath. Caution: The addition of concentrated sulfuric acid is highly exothermic.
- Incubation and Measurement:
 - Cover the tubes and heat them in a boiling water bath for 8-10 minutes.[3]
 - Cool the tubes rapidly to room temperature in a cold water bath.
 - Allow the tubes to stand for 10 minutes.

- Measure the absorbance of the standards and samples at 620 nm against the blank.[7]
- Calculation:
 - Plot a standard curve of absorbance versus glucose concentration.
 - Determine the concentration of **hexose** in the sample by interpolating its absorbance on the standard curve.

Experimental Workflow:





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